

# Proper Disposal Procedures for Voriconazole EP Impurity D-d3

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## Compound of Interest

Compound Name: Voriconazole EP impurity D-d3

Cat. No.: B12423115

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This document provides essential safety and logistical guidance for the proper disposal of **Voriconazole EP impurity D-d3**, tailored for research, scientific, and drug development professionals. The procedures outlined below are based on the known hazards of structurally similar compounds and general best practices for laboratory chemical waste management.

## Essential Safety Information

A specific Safety Data Sheet (SDS) for **Voriconazole EP impurity D-d3** is not readily available in the provided search results. However, an SDS for the closely related deuterated compound, Voriconazole-d3, outlines significant hazards that should be assumed for **Voriconazole EP impurity D-d3**. Voriconazole EP Impurity D is a known impurity and stereoisomer of the antifungal drug Voriconazole.<sup>[1][2]</sup> Therefore, handling and disposal must proceed with the assumption that this compound is hazardous.

### Primary Hazards:

- **Acute Oral Toxicity:** The compound is considered toxic if swallowed.
- **Long-Term Health Effects:** It is suspected of causing cancer and may damage fertility or the unborn child.
- **Organ Damage:** Repeated oral exposure may cause damage to the liver.
- **Environmental Hazard:** The substance is very toxic to aquatic life, with long-lasting effects.

## Quantitative Hazard Summary

The hazard classifications for the related compound Voriconazole-d3 are summarized below and should be applied when handling **Voriconazole EP impurity D-d3**.

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed
Carcinogenicity	Category 2	H351: Suspected of causing cancer
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to the liver through prolonged or repeated exposure
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

## Detailed Disposal Protocol

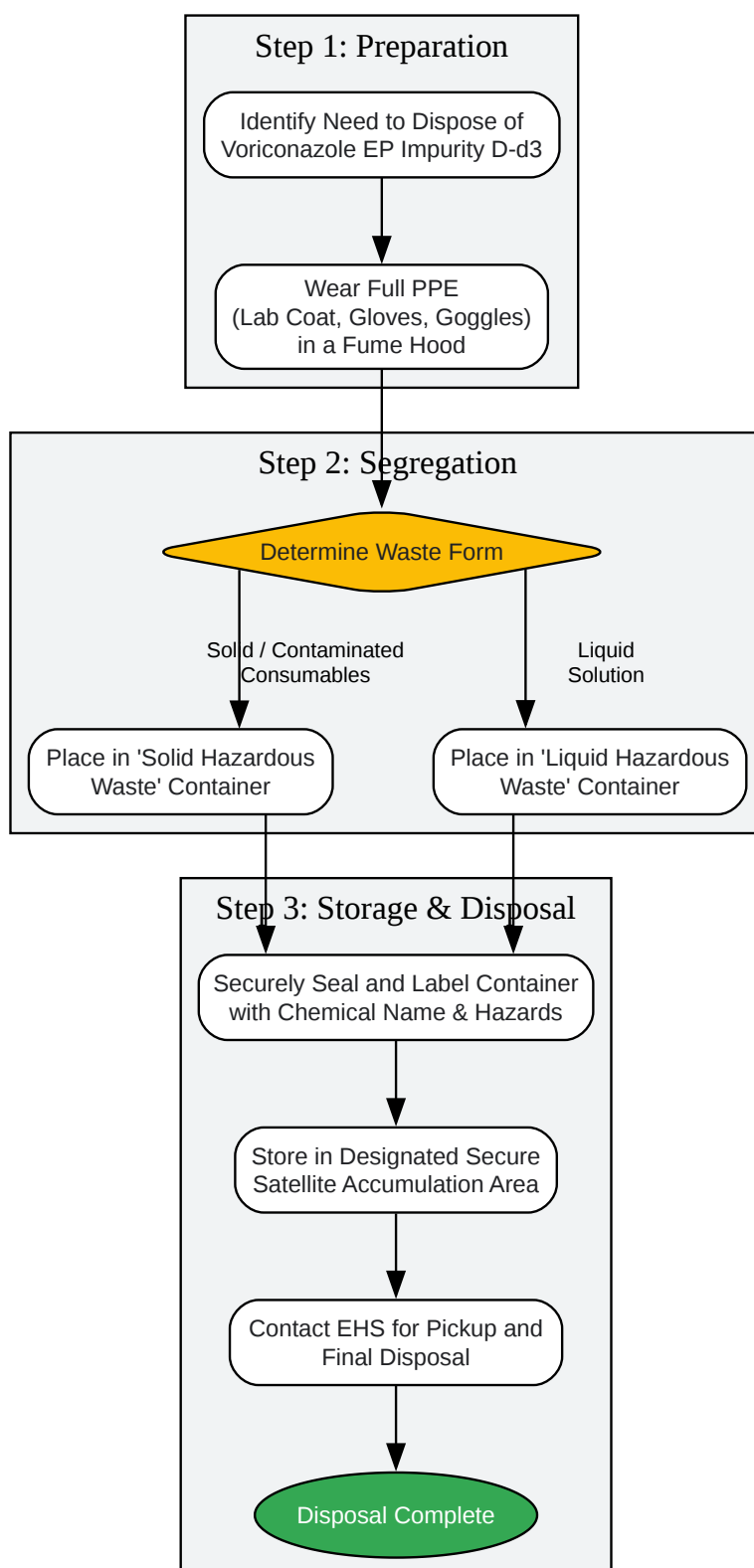
This step-by-step protocol ensures the safe handling and disposal of **Voriconazole EP impurity D-d3** waste in a laboratory setting.

- Risk Assessment & Preparation:
  - Before beginning work, conduct a risk assessment for the procedure.
  - Ensure a designated hazardous waste accumulation area is available.
  - Prepare all necessary waste containers and labels in advance.
- Don Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses or goggles, and chemical-resistant gloves (nitrile is a common choice).
- All handling of the solid compound should be done in a certified chemical fume hood to prevent inhalation of dust particles.
- Waste Segregation:
  - Solid Waste: Collect all materials contaminated with **Voriconazole EP impurity D-d3**. This includes:
    - Unused or expired pure compound.
    - Contaminated consumables such as weighing boats, pipette tips, and centrifuge tubes.
    - Contaminated PPE (e.g., gloves).
  - Place these items into a dedicated, robust, and sealable hazardous waste container labeled for solid chemical waste.
  - Liquid Waste: If the impurity is in a solvent, collect it in a separate, clearly labeled hazardous liquid waste container.
  - DO NOT dispose of this material down the drain, as it is very toxic to aquatic life.
- Waste Container Labeling:
  - Immediately label the waste container with a hazardous waste tag.
  - The label must include:
    - The full chemical name: "**Voriconazole EP impurity D-d3**"
    - The words "Hazardous Waste"
    - Signal Word: "Danger"
    - Hazard Pictograms: Skull and Crossbones, Health Hazard, Environment.

- A list of the primary hazards (Toxic, Carcinogen, Reproductive Toxin, Environmental Hazard).
- The date waste was first added (accumulation start date).
- Temporary Storage:
  - Keep the hazardous waste container sealed at all times, except when adding waste.
  - Store the container in a designated, secure, and well-ventilated satellite accumulation area that is inaccessible to unauthorized personnel.
  - Ensure it is stored away from incompatible materials.
- Final Disposal:
  - Arrange for the disposal of the waste through your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste contractor.
  - Follow all institutional, local, and national regulations for the disposal of toxic and environmentally hazardous materials.

## Disposal Workflow Diagram



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Caption: A step-by-step workflow for the safe disposal of **Voriconazole EP impurity D-d3**.

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## References

- 1. Voriconazole EP Impurity D | 137234-63-0 [chemicea.com]
- 2. bocsci.com [bocsci.com]
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